

A Comprehensive Technical Guide to the Synthesis and Characterization of Calcium Picrate

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Compound of Interest

Compound Name: *Calcium picrate*

Cat. No.: *B104147*

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Abstract

Calcium picrate, the calcium salt of picric acid, is an energetic material of interest to researchers in materials science and chemistry. Its synthesis and characterization are crucial for understanding its properties and ensuring its safe handling. This technical guide provides an in-depth overview of the common synthesis methodologies, purification techniques, and analytical characterization of **calcium picrate**. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound. This document outlines detailed experimental protocols, presents quantitative data in structured tables, and utilizes diagrams to illustrate key processes and structural features.

Introduction

Picric acid (2,4,6-trinitrophenol) is a well-known chemical compound that, despite its bitter taste, has been used historically as a military explosive, an antiseptic, and a dye.^[1] It readily reacts with metals, bases, and even concrete to form picrate salts, many of which are more sensitive to shock, heat, and friction than picric acid itself.^{[1][2]} **Calcium picrate** [Ca(C₆H₂N₃O₇)₂], is one such salt. A key characteristic of alkaline-earth metal picrates, including **calcium picrate**, is the presence of crystalline water, which is lost in a stepwise manner as the temperature increases.^[3] Understanding the synthesis and properties of **calcium picrate** is essential for its potential applications and for mitigating the significant safety hazards it poses.^[1]

Chemical Identity

The fundamental properties of anhydrous **calcium picrate** are summarized in the table below.

| Property | Value |
|-------------------|---|
| IUPAC Name | calcium bis(2,4,6-trinitrophenolate)[4] |
| Molecular Formula | C ₁₂ H ₄ CaN ₆ O ₁₄ [4] |
| Molecular Weight | 496.27 g/mol [4] |
| CAS Number | 16824-78-5[4][5][6] |
| InChI Key | IMPNEEMVYLGDR-UHFFFAOYSA-L[5][7] |

Synthesis and Purification

The most prevalent methods for synthesizing **calcium picrate** involve the neutralization of picric acid with a suitable calcium base or through a double displacement reaction.[5] The two primary calcium bases used are calcium carbonate (CaCO₃) and calcium hydroxide (Ca(OH)₂).

Synthesis via Neutralization Reaction

A. Reaction with Calcium Carbonate: This method involves the slow addition of calcium carbonate to an aqueous solution of picric acid. The reaction proceeds at room temperature with stirring and is accompanied by the effervescence of carbon dioxide gas.[3]

B. Reaction with Calcium Hydroxide: This is a rapid and efficient method that typically concludes within two hours, offering high yields and purity.[5] The reaction is driven by the acid-base neutralization between picric acid and the stronger base, calcium hydroxide.

Experimental Protocols

Protocol 1: Synthesis using Calcium Carbonate[3]

- Prepare a 1% aqueous solution of picric acid (e.g., 5g of picric acid in 500 mL of deionized water).
- Slowly add calcium carbonate (2 g) to the picric acid solution while stirring continuously.

- Continue stirring the mixture at room temperature for two hours. Observe the generation of CO_2 bubbles.
- After the reaction is complete, filter the solution to remove any unreacted calcium carbonate.
- The filtrate, containing the dissolved **calcium picrate**, is then taken for purification and crystal isolation.

Protocol 2: Synthesis using Calcium Hydroxide[5]

- Prepare a solution of picric acid in a suitable solvent.
- Slowly add a stoichiometric amount of calcium hydroxide to the solution under constant stirring.
- Maintain the reaction temperature in the optimal range of 40–50°C to ensure a complete reaction without degrading the picric acid.[5]
- Stir the mixture for approximately two hours.
- After the reaction, cool the mixture to about 10°C to facilitate the precipitation of the **calcium picrate** product.[5]
- Collect the precipitate by filtration.

Purification Protocol

Purification is critical to remove unreacted starting materials and byproducts. Recrystallization is a commonly employed technique.[3][5]

- Filtration: The initial reaction mixture is filtered to remove any insoluble impurities or unreacted base (e.g., CaCO_3).[5]
- Concentration: The filtrate is concentrated by evaporating the solvent, often under reduced pressure, to yield the crude solid product.[5]
- Recrystallization: The crude solid is dissolved in a minimum amount of a hot solvent, such as acetone.[3][5] Any remaining insoluble impurities are removed by filtering the hot solution.

- Crystal Formation: The hot, clear filtrate is allowed to cool slowly to room temperature, promoting the formation of purified **calcium picrate** crystals.[5]
- Isolation: The purified crystals are collected using vacuum filtration and are subsequently washed with a small amount of cold solvent to remove any residual impurities from the crystal surfaces.[5]

Visualization of Synthesis Workflow

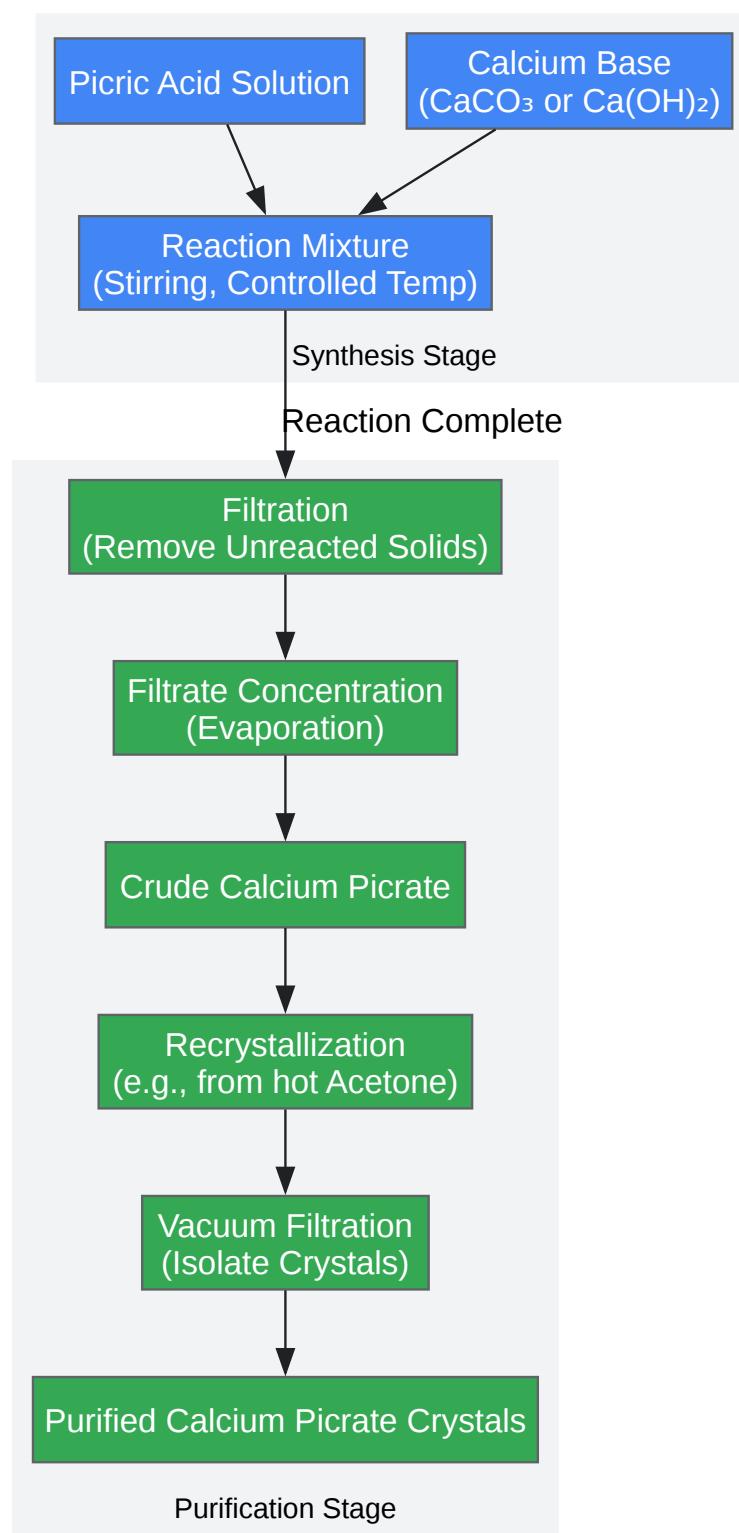


Diagram 1: General Workflow for Calcium Picrate Synthesis and Purification

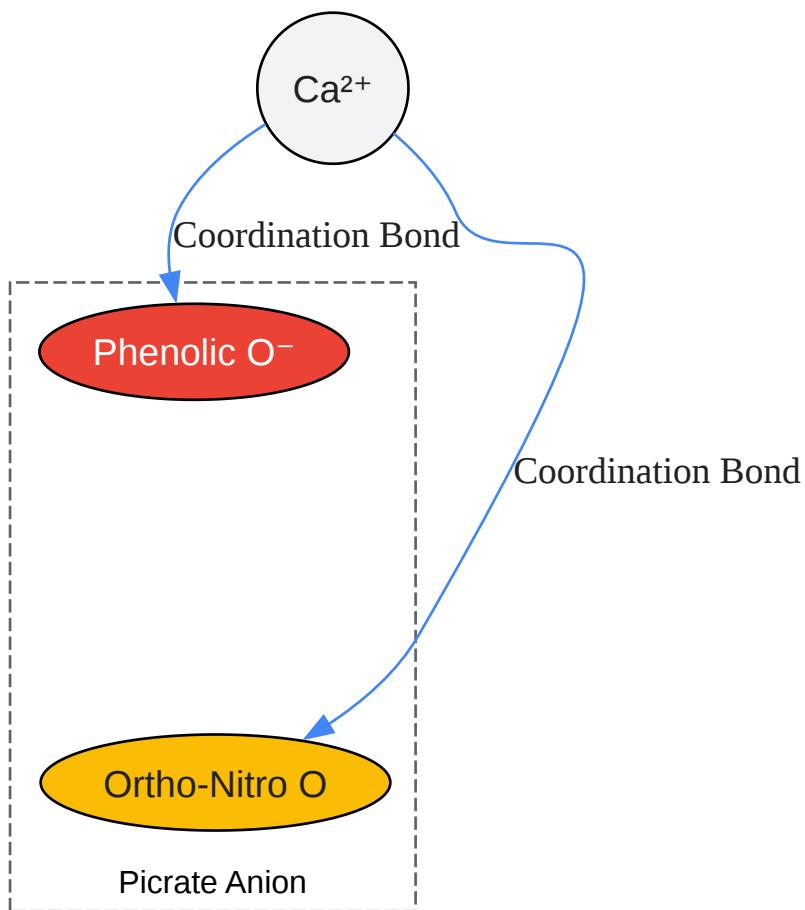


Diagram 2: Bidentate Coordination of Picrate to Calcium

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